

CAS number and commercial suppliers of 1,6-Dodecanediol

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Compound of Interest

Compound Name: 1,6-Dodecanediol

Cat. No.: B15361853

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Technical Guide: 1,6-Dodecanediol

An In-depth Analysis for Researchers and Drug Development Professionals

Introduction

Dodecanediols are a class of organic compounds with the chemical formula $C_{12}H_{26}O_2$. They are long-chain diols, meaning they possess two hydroxyl (-OH) groups. The position of these hydroxyl groups along the twelve-carbon chain defines the specific isomer and significantly influences its physical and chemical properties, as well as its potential applications. This guide focuses specifically on the **1,6-Dodecanediol** isomer, providing a comprehensive overview of its chemical identity, commercial availability, and technical data relevant to its use in research and development.

Chemical Identity and Properties

A clear identification of a chemical substance is critical for scientific research and procurement. The Chemical Abstracts Service (CAS) number is a unique identifier for each chemical substance.

Note on Isomers: It is crucial to distinguish **1,6-Dodecanediol** from its other isomers, such as 1,2-Dodecanediol and 1,12-Dodecanediol, as they exhibit different physical properties and may have different commercial suppliers and applications. The search results primarily returned information for 1,2-Dodecanediol (CAS No. 1119-87-5) and 1,12-Dodecanediol (CAS No. 5675-

51-4).[1][2][3][4] Information specifically for **1,6-Dodecanediol** is less common, indicating it may be a less commercially available or studied isomer.

Table 1: Chemical Identification of Dodecanediol Isomers

Property	1,6-Dodecanediol	1,2-Dodecanediol	1,12-Dodecanediol
CAS Number	Not readily available in initial search	1119-87-5[1][4]	5675-51-4[2][3]
Molecular Formula	C ₁₂ H ₂₆ O ₂	C ₁₂ H ₂₆ O ₂ [4]	C ₁₂ H ₂₆ O ₂ [2][3]
IUPAC Name	Dodecane-1,6-diol	Dodecane-1,2-diol[1][4]	Dodecane-1,12-diol[2]

Commercial Suppliers

Identifying reliable commercial suppliers is essential for researchers and professionals in drug development to procure high-purity starting materials for their studies. Due to the limited specific search results for **1,6-Dodecanediol**, a comprehensive list of its dedicated suppliers is not immediately available.

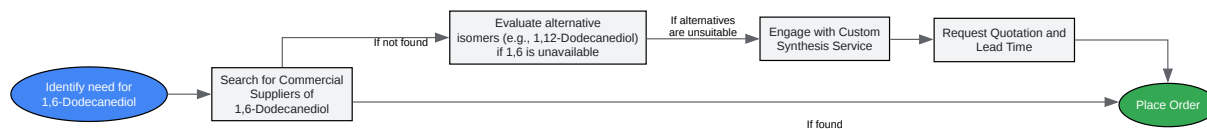
For the more common isomers, several chemical suppliers exist:

- 1,12-Dodecanediol: This isomer is available from a range of suppliers, including Thermo Fisher Scientific, Santa Cruz Biotechnology, and Sigma-Aldrich.[5][6][7]

Researchers interested in **1,6-Dodecanediol** may need to engage with custom synthesis service providers.

Logical Workflow for Procurement

For researchers seeking to acquire **1,6-Dodecanediol**, a logical procurement workflow is necessary given its potential scarcity.



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References

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- 2. 1,12-Dodecanediol | C₁₂H₂₆O₂ | CID 79758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
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- 5. 1,12-dodécanediol, 98 %, Thermo Scientific Chemicals 1 kg | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 6. scbt.com [scbt.com]
- 7. China 1,12-Dodecanediol (DCO) CAS 5675-51-4 Purity ≥98.0% (GC) Factory High Quality manufacturers and suppliers | Ruifu [ruifuchem.com]
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